

High-Throughput Screening Assays for Decarestrictine C Analogs: Application Notes and Protocols

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Compound of Interest

Compound Name: *Decarestrictine C*

Cat. No.: *B1670110*

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Introduction

Decarestrictines are a family of 10-membered lactone natural products isolated from *Penicillium* species. These compounds have garnered significant interest in the field of drug discovery due to their potent inhibitory activity against cholesterol biosynthesis. The primary target of this inhibition is believed to be at an early stage of the mevalonate pathway.

Decarestrictine C and its analogs represent a promising scaffold for the development of novel therapeutics targeting hypercholesterolemia and other metabolic disorders.

High-throughput screening (HTS) is an essential tool for the rapid evaluation of structure-activity relationships (SAR) within a series of chemical analogs. This document provides detailed application notes and protocols for two robust HTS assays suitable for screening **Decarestrictine C** analogs for their inhibitory effect on lipid and cholesterol biosynthesis. The assays are cell-based and utilize common laboratory techniques, making them accessible to a broad range of research facilities.

Data Presentation

The following table summarizes the reported in vitro bioactivity of selected Decarestrictine analogs against cholesterol biosynthesis. The data has been compiled from various literature

sources.

Compound	Target Pathway	Assay System	IC50 (nM)	Reference
Decarestrictine D	Cholesterol Biosynthesis	Hep-G2 Liver Cells	100	[1]
Decarestrictine A	Cholesterol Biosynthesis	Hep-G2 Liver Cells	Data not available in reviewed literature	-
Decarestrictine B	Cholesterol Biosynthesis	Hep-G2 Liver Cells	Data not available in reviewed literature	-
Decarestrictine C	Cholesterol Biosynthesis	Hep-G2 Liver Cells	Data not available in reviewed literature	-
Decarestrictine G	Cholesterol Biosynthesis	Hep-G2 Liver Cells	Data not available in reviewed literature	-
Decarestrictine H	Cholesterol Biosynthesis	Hep-G2 Liver Cells	Data not available in reviewed literature	-
Decarestrictine I	Cholesterol Biosynthesis	Hep-G2 Liver Cells	Data not available in reviewed literature	-
Decarestrictine J	Cholesterol Biosynthesis	Hep-G2 Liver Cells	Data not available in reviewed literature	-

Decarestrictine K	Cholesterol Biosynthesis	Hep-G2 Liver Cells	Data not available in reviewed literature	-
Decarestrictine L	Cholesterol Biosynthesis	Hep-G2 Liver Cells	Data not available in reviewed literature	-

Note: While the inhibitory activity of the broader Decarestrictine family is documented, specific IC50 values for many analogs, including **Decarestrictine C**, were not available in the public literature reviewed for this document. The provided protocols can be used to generate this valuable quantitative data.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the cholesterol biosynthesis pathway and the general workflow for the high-throughput screening of **Decarestrictine C** analogs.

Figure 1. Simplified Cholesterol Biosynthesis Pathway

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References

- 1. Thieme E-Journals - Synfacts / Abstract [thieme-connect.com]
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